

CAS number and molecular weight of 7-(trifluoromethyl)-1H-indole

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Compound of Interest

Compound Name: 7-(trifluoromethyl)-1H-indole

Cat. No.: B061620

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An In-depth Technical Guide to 7-(trifluoromethyl)-1H-indole

This document provides core technical information for **7-(trifluoromethyl)-1H-indole**, a compound of interest for researchers, scientists, and drug development professionals. The data herein is compiled from verified chemical databases.

Chemical Identity and Properties

7-(trifluoromethyl)-1H-indole is a fluorinated indole derivative. The trifluoromethyl group at the 7-position significantly influences its chemical and physical properties.

Quantitative Data Summary

The key quantitative identifiers and properties for **7-(trifluoromethyl)-1H-indole** are summarized in the table below for easy reference.

Identifier	Value
CAS Number	172217-02-6[1]
Molecular Formula	C9H6F3N[1]
Molecular Weight	185.15 g/mol [1]

Logical Relationship Diagram

The following diagram illustrates the direct association between the chemical compound and its primary identifiers.

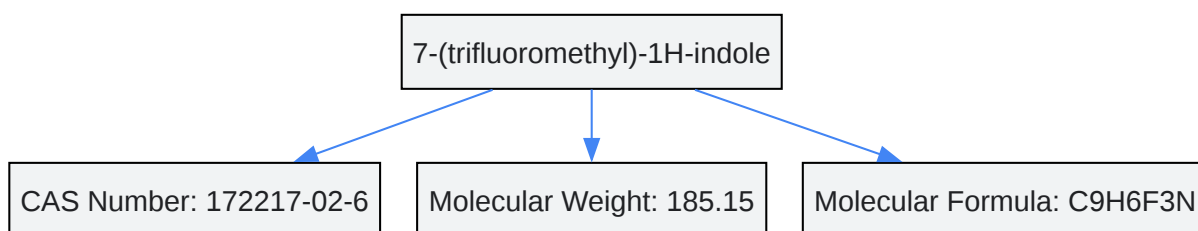


Figure 1. Core Identifiers for 7-(trifluoromethyl)-1H-indole

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Caption: Core Identifiers for **7-(trifluoromethyl)-1H-indole**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **7-(trifluoromethyl)-1H-indole** are beyond the scope of this technical data sheet and would be specific to the experimental context. Researchers should consult peer-reviewed synthetic chemistry journals for detailed methodologies.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **7-(trifluoromethyl)-1H-indole** is not applicable in this context, as this document is intended to provide fundamental chemical data rather than biological activity profiles. Such information would be found in dedicated pharmacology and toxicology studies.

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References

- 1. 7-(Trifluoromethyl)-1H-indole - CAS:172217-02-6 - Sunway Pharm Ltd [3wpharm.com]
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